

Protocol for Soil Fumigation with Chloropicrin in Agricultural Research

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Compound of Interest

Compound Name: Chloropicrin

Cat. No.: B1668804

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Introduction

Chloropicrin is a broad-spectrum soil fumigant utilized in agricultural research to control a wide range of soil-borne pathogens, including fungi, nematodes, insects, and some weed seeds.[1][2] Its application is a critical tool for establishing research plots with reduced biotic variability, thereby ensuring that observed treatment effects are attributable to the experimental variables under investigation. This document provides detailed application notes and protocols for the safe and effective use of **chloropicrin** in a research setting.

Chloropicrin functions by volatilizing into a gas that permeates the soil, effectively reducing populations of target pests.[2] While highly effective, its use requires strict adherence to safety protocols due to its toxicity.[3][4] These protocols are designed to protect researchers, the public, and the environment.

Data Presentation: Application Rates and Formulations

The selection of a suitable **chloropicrin** formulation and application rate is critical and depends on the target pests, soil type, and cropping system. The following table summarizes various formulations and rates cited in agricultural research.

Formulation	Active Ingredients	Application Rate	Target Pests/Crops	Reference
Pic-Clor 60	60% Chloropicrin, 40% Telone (1,3-Dichloropropene)	60 - 120 lb/ac	Soil-borne fungal and nematode pathogens in chile peppers.	[5]
Pic Plus	86% Chloropicrin with emulsifiers	60 - 120 lb/ac	Soil-borne pathogens in chile peppers.	[5]
TriClor EC	94% Chloropicrin with 6% emulsifiers	125 lb/ac	Soil-borne pathogens in chile peppers (drip application).	[5]
Chloropicrin (PIC)	Not specified	45, 67, 90 kg a.i./ha	Soil-borne pathogens in potato production.	[6]
Pic-Plus (PIC + solvent)	86% Chloropicrin with a proprietary solvent	45, 67, 90 kg a.i./ha	Soil-borne pathogens in potato production.	[6]
Chloropicrin	Not specified	65 mg/kg	Soil-borne pathogens in tomato.	[7][8]
Chloropicrin	99.5% purity	40 g/m ²	Soil-borne diseases in Panax notoginseng.	[9]
Chloropicrin	Not specified	83 - 204 lbs/acre	Root-knot nematode in pineapple.	[1]

Experimental Protocols

Pre-Fumigation Protocol

A comprehensive Fumigation Management Plan (FMP) must be developed prior to any application.^[10] This plan should detail site conditions, buffer zones, emergency procedures, and communication with stakeholders.^[10]

3.1.1 Site Preparation:

- **Residue Removal:** Clear the field of any crop residue from the surface.^[11]
- **Soil Tillage:** Till the soil to a depth of 5-8 inches to break up clods. No clods should be larger than a golf ball.^[11]
- **Soil Moisture:** Ensure the soil is moist 9 inches below the surface. This can be determined by the USDA "feel and appearance" method or with a soil moisture instrument.^[11] A pre-irrigation may be necessary to achieve approximately 60% field capacity.^[5]
- **Soil Temperature:** The maximum soil temperature at the depth of injection should not exceed 90°F at the start of the application.^[11] If air temperatures have been above 100°F in the three days prior, soil temperature must be measured and recorded in the FMP.^[11]

3.1.2 Establishment of Buffer Zones:

- A buffer zone, an untreated area around the fumigated field, is mandatory.^[10]
- The minimum buffer zone distance is at least 8 meters from the fumigated area, but this may be extended based on application rate, field size, and application method.^[10]
- Entry into the buffer zone is prohibited for 48 hours after the application is complete, except for authorized and appropriately protected personnel.^[10]
- Post warning signs at all entrances to the treated area and the buffer zone.^{[3][10]}

Fumigation Application Protocol

3.2.1 Shank Application:

- Calibrate the application rig to deliver the precise dosage of **chloropicrin**.
- Inject the fumigant into the soil at a depth of 5 to 6 inches.[1]
- Immediately after injection, cover the treated area with a tarp, such as a totally impermeable film (TIF), to prevent gas escape.[12]

3.2.2 Drip Application:

- For formulations like TriClor EC, the fumigant is applied through the drip irrigation system.[5]
- Ensure the drip lines are properly placed, typically 2.5 cm below the soil surface.[12]
- Introduce the fumigant from pressurized containers into the irrigation lines.[5]
- The field should be covered with plastic mulch immediately after application.[12]

Post-Fumigation Protocol

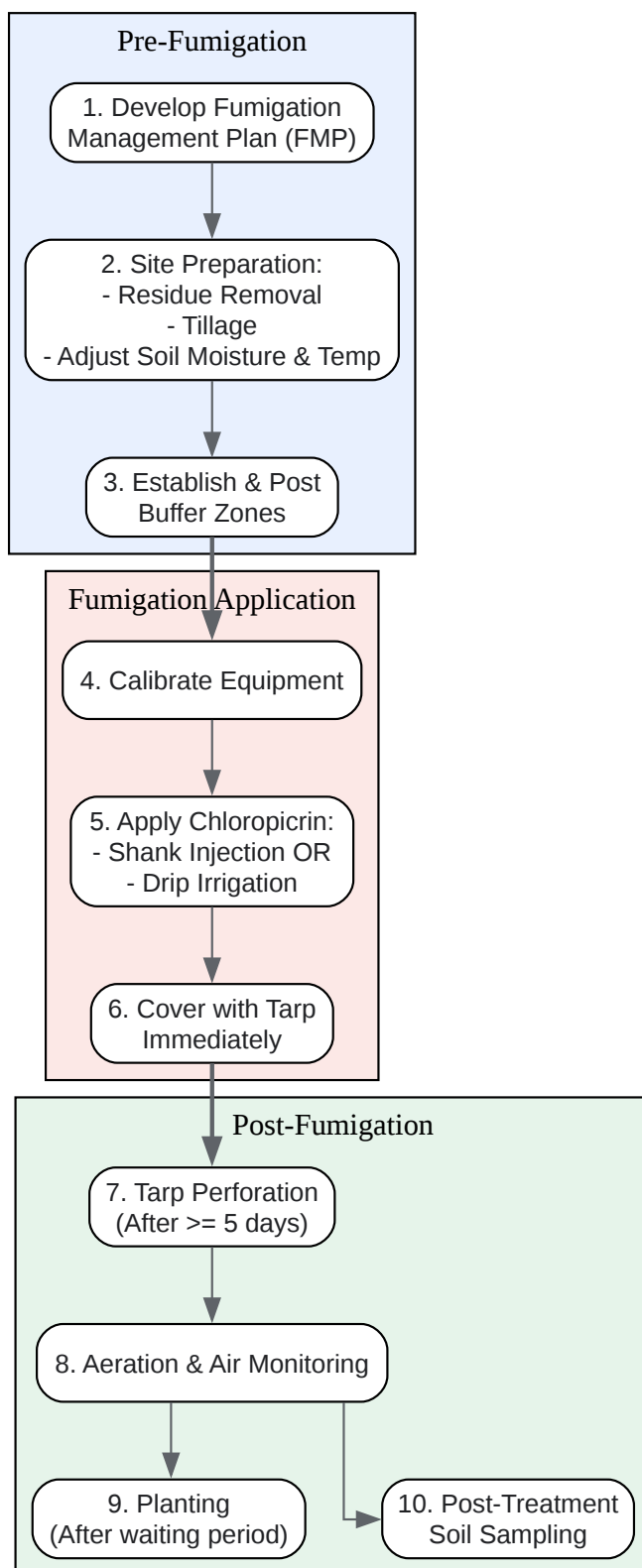
- Tarp Management: Tarps should not be perforated until at least five days after the fumigation is complete.[11]
- Aeration: Do not remove tarps until at least two hours after perforation, and only after air monitoring confirms **chloropicrin** levels are below 0.15 ppm (or less than 1.5 ppm if respiratory protection is used).[11]
- Planting Interval: If tarps are removed, planting can occur 48 hours after tarp perforation, provided 14 days have passed since fumigation.[4][11] If tarps are left intact for a minimum of 14 days, planting can occur as the tarps are being perforated.[4][11] In some cases, crops have been seeded approximately one month after fumigant application.[5]
- Soil Sampling: Post-fumigation soil samples can be collected to assess the residual concentration of **chloropicrin** and to study its effects on soil microbial communities.[13]

Safety Precautions

Strict adherence to safety protocols is mandatory.

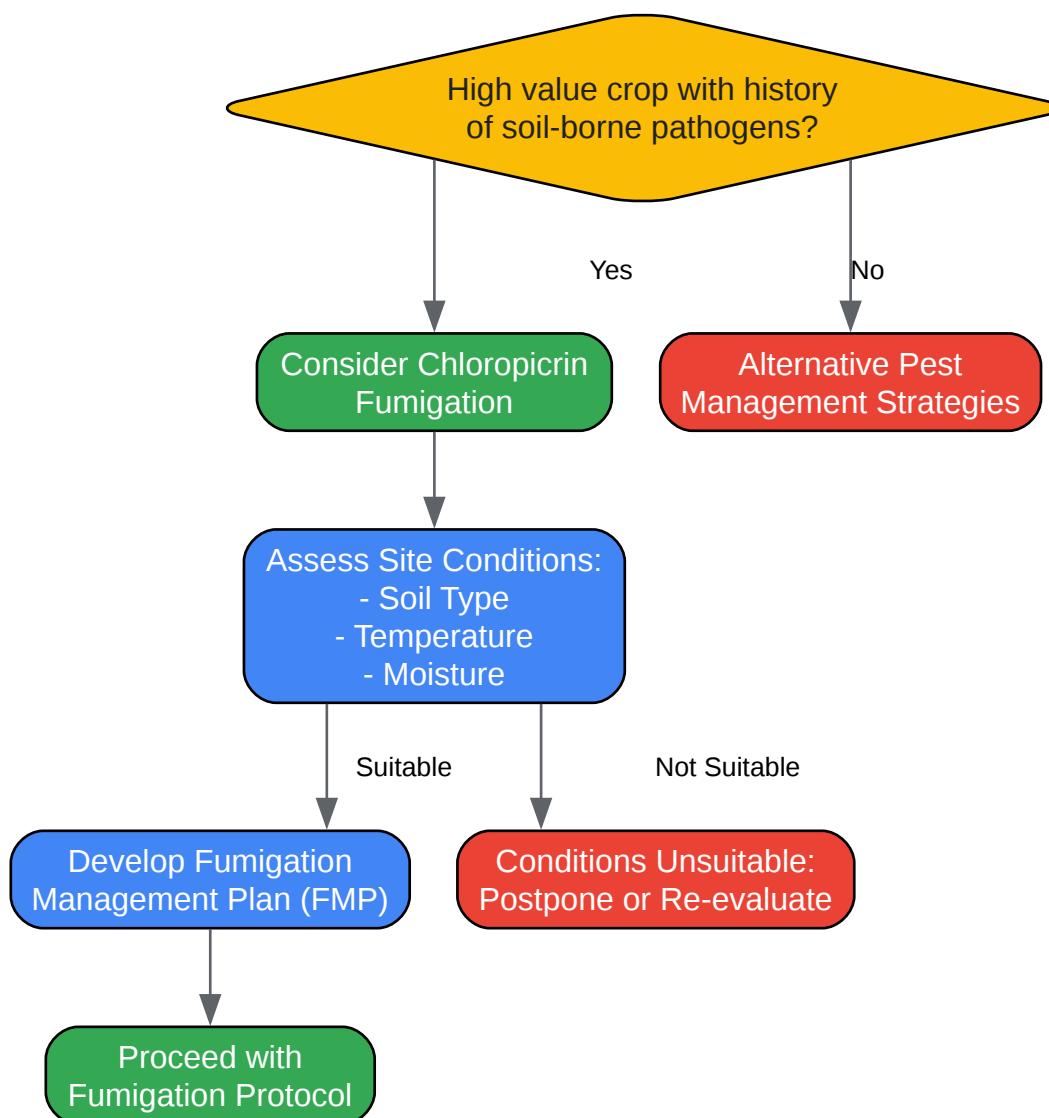
- Personal Protective Equipment (PPE):
 - Applicators and handlers must wear loose-fitting long-sleeved shirts and long pants, shoes, and socks.[3]
 - Do not wear jewelry, gloves, goggles, or tight-fitting clothing, as **chloropicrin** is heavier than air and can be trapped, causing skin injury.[3]
 - Respiratory Protection:
 - If the air concentration of **chloropicrin** exceeds 0.1 ppm, an air-purifying respirator must be worn.[3]
 - If the concentration exceeds 4 ppm, a supplied-air respirator or a self-contained breathing apparatus (SCBA) is required.[3]
 - A full-face respirator with an organic vapor cartridge is required when respirators are necessary.[11]
- Air Monitoring:
 - Regularly monitor the air concentration of **chloropicrin** using a direct-reading detection device.[3]
 - When respirators are worn, air samples must be taken every two hours.[11]
- Emergency Procedures:
 - In case of a spill or leak, evacuate the immediate area.[4]
 - Only correctly trained and PPE-equipped handlers should perform cleanup.[3]
 - Allow spilled fumigant to evaporate or absorb onto an inert material like dry sand or vermiculite for disposal.[3][4]
 - In case of exposure, move the individual to fresh air and seek immediate medical attention.[14]

Visualizations



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Caption: Experimental workflow for soil fumigation with **Chloropicrin**.



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Caption: Decision-making flowchart for **Chloropicrin** fumigation.

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